

Section 1: Chemical Properties & Mechanistic Hazard Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Caspase-1 Inhibitor II*

Cat. No.: *B13389410*

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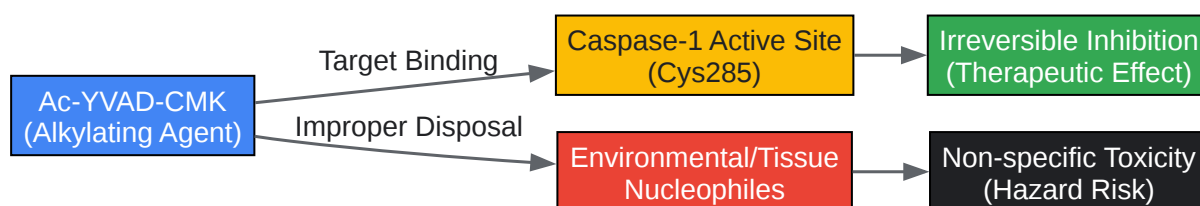
To handle Ac-YVAD-CMK safely, researchers must understand the causality behind its toxicity. The inhibitor functions via its chloromethyl ketone (CMK) moiety, an electrophilic alkylating group that forms an irreversible covalent thioether bond with the active site cysteine (Cys285) of Caspase-1[4].

Because CMK is a potent alkylating agent, it poses a severe hazard of non-specific alkylation to other biological nucleophiles if exposed to human tissue or aquatic environments[5]. Furthermore, this peptide is predominantly reconstituted in DMSO. DMSO is a highly polar, aprotic solvent known for its extreme skin permeability. If a DMSO solution containing Ac-YVAD-CMK contacts unprotected skin, the solvent acts as a molecular Trojan horse, rapidly transporting the toxic, alkylating peptide directly into the systemic circulation[6].

Quantitative Chemical Data

Property	Value
Chemical Name	N-acetyl-L-tyrosyl-L-valyl-L-alanyl-L-aspartyl-chloromethyl ketone
Synonyms	Caspase-1 Inhibitor II, Ac-YVAD-CMK
CAS Number	178603-78-6[1]
Molecular Formula	C ₂₄ H ₃₃ CIN ₄ O ₈ [1]
Molecular Weight	541.0 g/mol [1]
Storage (Solid)	-20°C to -80°C (Protect from moisture and light) [7]

| Reconstitution Solvent | Dimethyl Sulfoxide (DMSO)[3] |



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Mechanism of Ac-YVAD-CMK covalent binding and associated toxicity risks.

Section 2: Operational Safety & Handling Protocols

Every handling protocol must be a self-validating system designed to mitigate the specific risks of CMK alkylation and DMSO permeability.

- **Engineering Controls:** Always handle the lyophilized powder within a certified Class II biological safety cabinet (BSC) or a chemical fume hood to prevent the inhalation of aerosolized peptide dust[8].

- Personal Protective Equipment (PPE):
 - Powder Handling: Standard nitrile gloves, a fully buttoned lab coat, and safety goggles are sufficient[8].
 - DMSO Solution Handling: Standard nitrile gloves are highly permeable to DMSO and offer a false sense of security. When handling Ac-YVAD-CMK reconstituted in DMSO, personnel must wear butyl rubber gloves, or utilize a double-gloving technique with extended-cuff nitrile gloves that are immediately removed and replaced upon any suspected contamination[6].

Section 3: Step-by-Step Disposal Workflows

Because Ac-YVAD-CMK contains a reactive CMK group and is dissolved in DMSO, it cannot be disposed of via standard biohazard autoclaving or sink drainage. Autoclaving does not neutralize DMSO and will dangerously volatilize toxic components into the laboratory atmosphere[9].

Workflow 1: Solid Powder Waste (Unused Peptide & Vials)

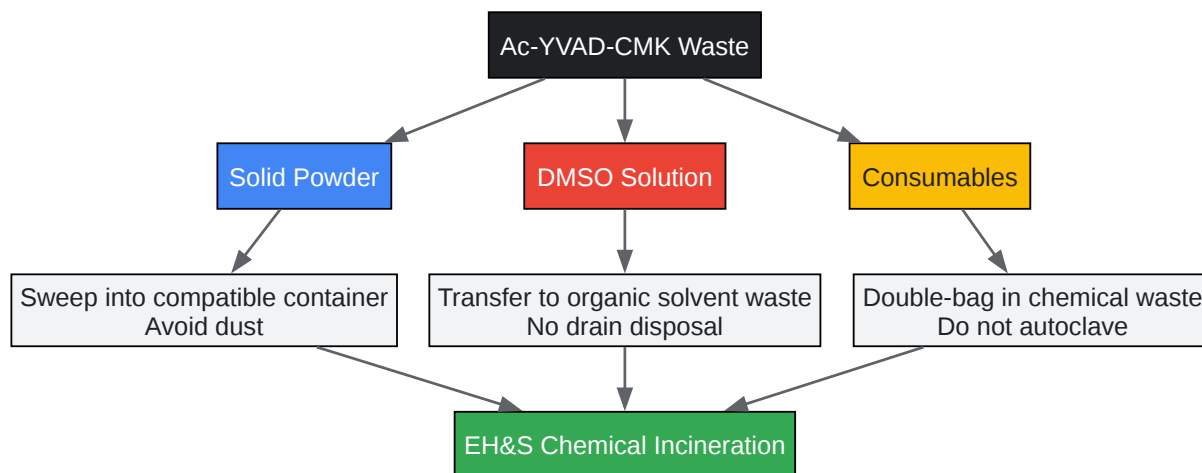
- Containment: Do not attempt to wash out empty vials containing residual Ac-YVAD-CMK powder. Adding water can create hazardous runoff.
- Collection: Sweep up any spilled powder using a dedicated damp absorbent pad, strictly avoiding dust formation[8].
- Packaging: Place the original vial and any cleanup materials into a sealable, puncture-resistant hazardous waste container.
- Labeling: Label explicitly as "Toxic Solid Waste: Contains Alkylating Peptide (Ac-YVAD-CMK)".
- Disposal: Transfer to Environmental Health & Safety (EH&S) for high-temperature chemical incineration[8].

Workflow 2: Liquid Waste (DMSO Solutions)

- Segregation: Never pour DMSO-peptide solutions down the drain. This poses a severe aquatic toxicity risk and violates environmental regulations regarding organic solvents[10].
- Collection: Pour uncontaminated or aqueous DMSO solutions containing Ac-YVAD-CMK into a designated, compatible organic solvent waste carboy (e.g., HDPE plastic)[10].
- Labeling: Clearly label the container with "Dimethyl Sulfoxide Waste" and list the specific peptide (Ac-YVAD-CMK) and its approximate concentration[10].
- Storage: Store the sealed container in a designated flammable storage cabinet away from strong oxidizers, acids, and bases until EH&S pickup[11].

Workflow 3: Contaminated Consumables (Pipette Tips, Microplates)

- Collection: Eject all pipette tips and discard microplates that have contacted the peptide/DMSO solution into a dedicated, double-lined solid chemical waste bag[12].
- Restriction: DO NOT place these items in standard red biohazard bags destined for the autoclave. Heat will vaporize the DMSO and potentially aerosolize the peptide[9].
- Disposal: Label as "DMSO/Peptide Contaminated Solid Waste" and arrange for EH&S chemical waste pickup[10].



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Decision tree for the proper segregation and disposal of Ac-YVAD-CMK waste streams.

Section 4: Spill Response & Decontamination

- **Small Powder Spill:** Evacuate the immediate area. Wearing appropriate PPE, cover the spill with a damp paper towel to prevent dust aerosolization. Carefully scoop the material into a hazardous waste container. Wash the surface thoroughly with soap and water[8].
- **Small Liquid Spill (DMSO Solution):** Confine the spill using a chemical spill kit or inert absorbent material (e.g., vermiculite or sand). Do not use combustible materials like standard paper towels for large DMSO spills. Place the absorbed material into a double-bagged dry waste container. Wash the contaminated surface thoroughly with soap and water, as DMSO leaves a slippery residue[12].
- **Personnel Exposure:** If a DMSO-peptide solution contacts the skin, immediately remove contaminated clothing. Do not simply wipe the area; flush the affected skin with copious

amounts of water under an emergency shower for at least 15 minutes to dilute the DMSO and halt the transdermal penetration of the peptide^[11].

References

- DIMETHYL SULFOXIDE (DMSO) Hazardous Waste Standard Source: University of Waterloo Safety Office URL: [\[Link\]](#)
- Standard Operating Procedures for Dimethyl Sulfoxide (DMSO) Source: University of Washington Environmental Health & Safety URL: [\[Link\]](#)
- Characterization of the Immunotoxic Effects and Underlying Mechanism of Butylated Hydroxytoluene Source: Environmental Science & Technology (ACS Publications) URL: [\[Link\]](#)
- Proteinase K inhibitors, methods and compositions therefor (Patent EP2955233A1)

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Ac-YVAD-cmk - MedChem Express [bioscience.co.uk]
- 3. repository.ubn.ru.nl [repository.ubn.ru.nl]
- 4. [EP2955233A1 - Proteinase K inhibitors, methods and compositions therefor - Google Patents](#) [patents.google.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. uwaterloo.ca [uwaterloo.ca]
- 7. medchemexpress.com [medchemexpress.com]
- 8. fishersci.com [fishersci.com]
- 9. [DMSO disposal - General Lab Techniques](#) [protocol-online.org]

- [10. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [11. marquette.edu](https://marquette.edu) [marquette.edu]
- [12. depts.washington.edu](https://depts.washington.edu) [depts.washington.edu]
- To cite this document: BenchChem. [Section 1: Chemical Properties & Mechanistic Hazard Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13389410/docs#section-1-chemical-properties-mechanistic-hazard-profile>]

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